

Application Note & Protocol: Preparing Diethyl Cromoglycate Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: Diethyl cromoglycate

Cat. No.: B146141

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Introduction

Diethyl cromoglycate (DEC) is a lipophilic derivative of cromoglicic acid (disodium cromoglycate), a well-established mast cell stabilizer.[1] Mast cells play a pivotal role in allergic and inflammatory responses by releasing mediators such as histamine and leukotrienes upon activation.[2][3][4] DEC, like its parent compound, is utilized in research to inhibit mast cell degranulation, making it a valuable tool for studying allergic reactions, inflammation, and related signaling pathways in vitro.[2]

Accurate and consistent preparation of stock solutions is fundamental to achieving reproducible results in cell culture experiments. This document provides a detailed protocol for the preparation, sterilization, and storage of **Diethyl cromoglycate** stock solutions for use in cell-based assays.

Compound Specifications

A summary of the key physical and chemical properties of **Diethyl cromoglycate** is presented below. This information is critical for accurate calculations and solution preparation.

Property	Value	Source
Chemical Name	Diethyl 5,5'-((2-hydroxypropane-1,3-diyl)bis(oxy))bis(4-oxo-4H-chromene-2-carboxylate)	[5][6]
Synonyms	Cromophene, Cromolyn diethyl ester, Diethyl cromoglicate	[7]
CAS Number	16150-45-1	[7][2][5]
Molecular Formula	C ₂₇ H ₂₄ O ₁₁	[7][2]
Molecular Weight	524.47 g/mol	[7][5][6]
Appearance	Pale Yellow to Pale Beige Solid	[7][8]
Solubility	DMSO (≥10 mg/mL), Chloroform (Slightly), Methanol (Slightly)	[1][2][8][9]
Storage (Solid)	2-8°C, protected from air and light	[7][1][9]

Required Materials & Equipment

3.1 Materials

- **Diethyl cromoglycate** powder (purity ≥98%)
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Sterile, cryogenic vials or microcentrifuge tubes for aliquots
- Syringe filters, 0.22 µm, sterile, with low protein binding and compatible with DMSO (e.g., PTFE membrane)

- Sterile syringes (volume appropriate for the amount of stock solution)

3.2 Equipment

- Class II Biological Safety Cabinet (BSC)
- Analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips
- -20°C or -80°C freezer for storage

Experimental Protocol: Stock Solution Preparation (10 mM)

This protocol describes the preparation of a 10 mM stock solution in DMSO. All steps should be performed in a Class II BSC using aseptic techniques to ensure sterility.[\[10\]](#)

4.1 Calculation

To prepare a 10 mM stock solution, calculate the required mass of **Diethyl cromoglycate** (DEC).

- Molecular Weight (MW): 524.47 g/mol
- Desired Concentration (C): 10 mM = 0.010 mol/L
- Desired Volume (V): Example: 10 mL = 0.010 L

$$\text{Mass (g)} = C \text{ (mol/L)} \times V \text{ (L)} \times \text{MW (g/mol)} \quad \text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 524.47 \text{ g/mol}$$

$$\text{Mass (g)} = 0.0052447 \text{ g} = 5.24 \text{ mg}$$

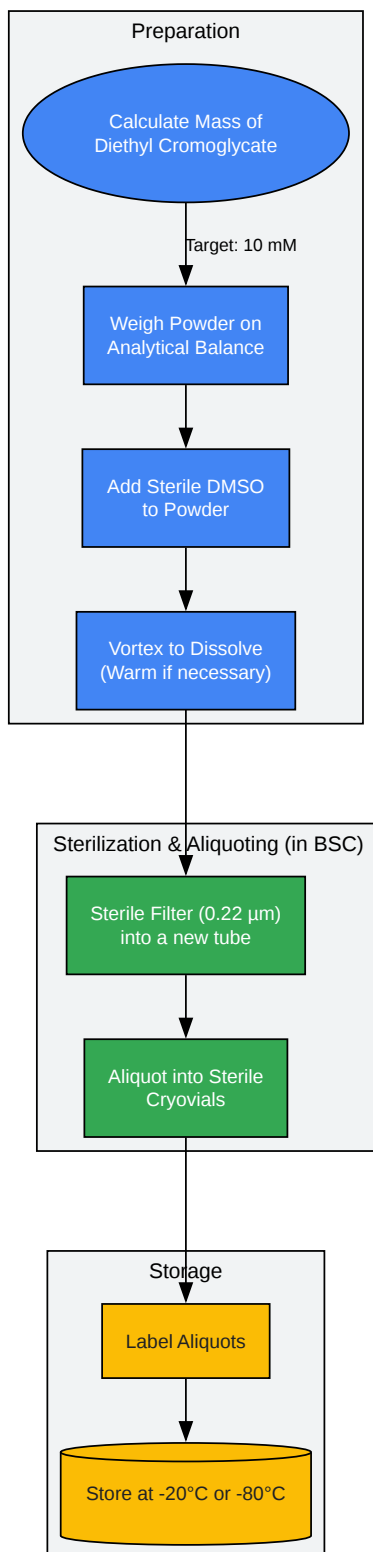
Therefore, 5.24 mg of DEC is needed to make 10 mL of a 10 mM stock solution.

4.2 Step-by-Step Procedure

- **Weighing:** Carefully weigh the calculated amount of **Diethyl cromoglycate** powder using an analytical balance. To minimize contamination, it is recommended to weigh the compound onto sterile weighing paper or directly into a sterile conical tube inside the BSC if possible.
- **Solubilization:** Transfer the weighed powder to a sterile conical tube. Using a sterile pipette, add the required volume of cell culture grade DMSO. For example, add 10 mL of DMSO for 5.24 mg of powder.
- **Dissolving:** Tightly cap the tube and vortex at medium speed until the powder is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but avoid prolonged heating.^[2]
- **Sterilization:** Draw the entire DEC-DMSO solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe tip.^{[11][12]} Filter the solution into a new sterile conical tube by slowly depressing the syringe plunger. This step removes any potential microbial contaminants.^{[10][13]}
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the sterile stock solution into smaller, single-use volumes (e.g., 20-100 µL) in sterile cryogenic vials or microcentrifuge tubes.
- **Labeling & Storage:** Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and your initials. Store the aliquots at -20°C or -80°C for long-term stability.

Diagrams

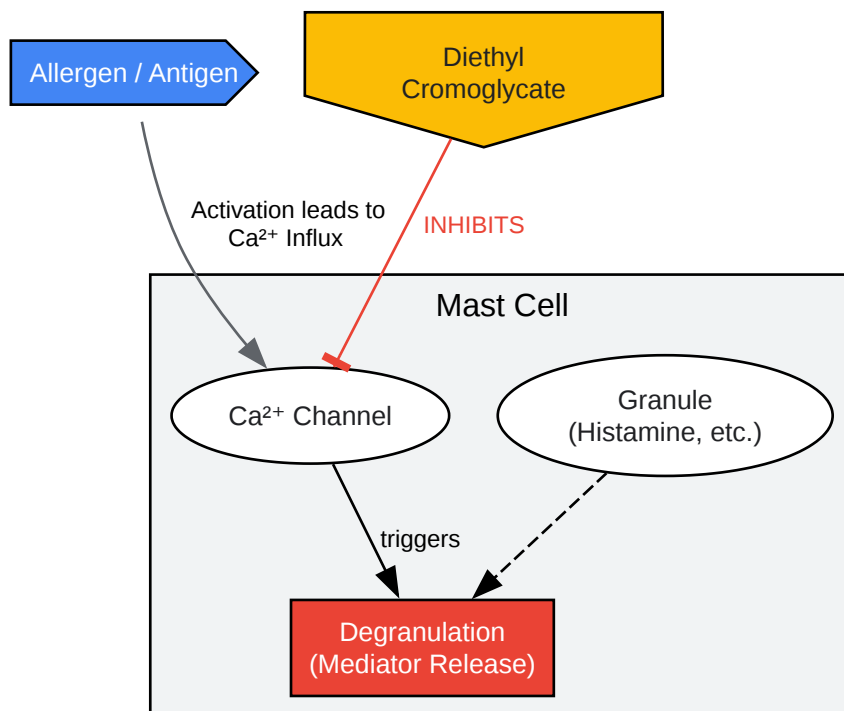
Workflow for Preparing Diethyl Cromoglycate Stock Solution



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Caption: Workflow for preparing a sterile **Diethyl Cromoglycate** stock solution.

Simplified Mechanism of Diethyl Cromoglycate in Mast Cells

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Caption: **Diethyl cromoglycate** inhibits mast cell degranulation by blocking calcium influx.

Application & Usage Guidelines

- **Working Concentration:** The optimal working concentration of **Diethyl cromoglycate** can vary significantly depending on the cell type and experimental design. A typical starting range for in vitro studies is 10 μ M to 100 μ M.^[14] It is strongly recommended to perform a dose-response experiment to determine the optimal concentration for your specific assay. For example, studies on bladder cancer cell lines have used concentrations of 25 μ M and 50 μ M.^[15]
- **Final DMSO Concentration:** When diluting the stock solution into your cell culture media, ensure the final concentration of DMSO is non-toxic to your cells, typically $\leq 0.5\%$. Always include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

- Example Dilution: To make a 100 μM working solution from a 10 mM stock, you would perform a 1:100 dilution. For example, add 10 μL of the 10 mM stock solution to 990 μL of cell culture medium. This results in a final DMSO concentration of 0.1%.

Safety Precautions

- **Diethyl cromoglycate** is for research use only and not for human or veterinary use.[2]
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound and its solutions.
- Handle the powder in a fume hood or ventilated enclosure to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before use.

Mechanism of Action

Diethyl cromoglycate acts as a mast cell stabilizer. The primary mechanism involves the inhibition of mast cell degranulation, which prevents the release of inflammatory mediators like histamine and leukotrienes.[2][16][17] This action is believed to be mediated by blocking calcium ion channels, thereby preventing the Ca^{2+} influx required to trigger the degranulation process following allergen stimulation.[3][18]

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- To cite this document: BenchChem. [Application Note & Protocol: Preparing Diethyl Cromoglycate Stock Solutions for Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146141#preparing-diethyl-cromoglycate-stock-solutions-for-cell-culture-experiments]

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